Application Notes and Protocols for Dihydrozeatin-Induced Shoot Regeneration

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Compound of Interest

Compound Name: *Dihydrozeatin*

Cat. No.: *B15874353*

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Introduction

Dihydrozeatin (DHZ) is a naturally occurring, highly active cytokinin, a class of plant growth regulators essential for cell division and differentiation.[1] In plant tissue culture, DHZ plays a significant role in promoting shoot regeneration from various explants. Its increased stability compared to other cytokinins like zeatin makes it a valuable tool for in vitro propagation and genetic transformation studies.[1][2] **Dihydrozeatin** is not a substrate for cytokinin oxidase, the enzyme responsible for cytokinin degradation, which contributes to its prolonged activity in culture media.[1][2] These application notes provide detailed protocols and supporting data for the effective use of **Dihydrozeatin** in shoot regeneration experiments.

Data Presentation

Table 1: Comparative Activity of **Dihydrozeatin** for Callus Growth

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This table summarizes the relative effectiveness of **Dihydrozeatin** (DHZ) in comparison to other commonly used cytokinins for inducing callus growth in tobacco tissue culture. The data indicates that while Zeatin is the most potent, DHZ shows higher activity than kinetin at suboptimal concentrations.

Cytokinin	Relative Activity for Callus Growth	Optimal Concentration Range (Approximate)	Reference
Zeatin	Very High	10^{-8} - 10^{-7} M	[3]
N^6-(isopentenyl)adenine (2iP)	High	10^{-7} M	[3]
Dihydrozeatin (DHZ)	Moderate to High	10^{-9} - 10^{-6} M	[3]
Kinetin	Moderate	>10^{-7} M	[3]

Table 2: Recommended Starting Concentrations of **Dihydrozeatin** for Shoot Regeneration from Different Explants

This table provides recommended starting concentrations for **Dihydrozeatin** when inducing shoot regeneration from various explant types. Optimization will likely be required depending on the plant species and specific experimental conditions. These recommendations are synthesized from general cytokinin application principles and comparative studies.

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Explant Type	Dihydrozeatin (DHZ) Concentration (mg/L)	Dihydrozeatin (DHZ) Concentration (µM)	Notes
Leaf	0.5 - 2.0	~2.3 - 9.0	Explant orientation can significantly influence regeneration efficiency.[4]
Stem/Nodal Segments	0.5 - 3.0	~2.3 - 13.6	Often used in combination with a low concentration of an auxin.
Cotyledon	1.0 - 2.0	~4.5 - 9.0	Particularly effective for species like tomato, often with an auxin.[3][5]
Root	0.1 - 1.0	~0.45 - 4.5	Cytokinin to auxin ratio is critical for shifting from root to shoot development.

Experimental Protocols

Protocol 1: General Protocol for Shoot Regeneration from Leaf Explants using **Dihydrozeatin**

This protocol provides a general framework for inducing shoot regeneration from leaf explants. Researchers should optimize the **Dihydrozeatin** concentration and other media components for their specific plant species.

1. Explant Preparation and Sterilization:

- Excise young, healthy leaves from the source plant.
- Wash the leaves thoroughly under running tap water for 15-20 minutes.

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- In a laminar flow hood, surface sterilize the leaves by immersing them in 70% (v/v) ethanol for 30-60 seconds, followed by a 10-15 minute soak in a 10-20% commercial bleach solution (containing sodium hypochlorite) with a few drops of Tween-20.
- Rinse the leaves 3-4 times with sterile distilled water to remove any traces of the sterilizing agents.
- Cut the sterilized leaves into small sections (e.g., 1 cm^2).

2. Culture Medium and Conditions:

- Prepare Murashige and Skoog (MS) basal medium supplemented with 3% (w/v) sucrose and solidified with 0.8% (w/v) agar.
- Adjust the pH of the medium to 5.8 before autoclaving.
- After the medium has cooled to approximately 40-50°C, add filter-sterilized **Dihydrozeatin** to the desired final concentration (e.g., 1.0 mg/L). A low concentration of an auxin like Indole-3-acetic acid (IAA) (e.g., 0.1-0.5 mg/L) may also be beneficial.
- Dispense the medium into sterile petri dishes or culture vessels.

3. Inoculation and Incubation:

- Place the leaf explants onto the surface of the medium. The orientation of the explant (adaxial or abaxial side down) can affect regeneration and should be tested.[4]
- Seal the culture vessels and incubate in a growth chamber at 25 ± 2°C with a 16-hour photoperiod.

4. Subculture and Shoot Elongation:

- After 4-6 weeks, or when shoot primordia appear, transfer the regenerating explants to fresh medium with the same composition or a medium with a reduced **Dihydrozeatin** concentration to promote shoot elongation.
- Once shoots have reached a sufficient length (e.g., 2-3 cm), they can be excised and transferred to a rooting medium.

Protocol 2: Two-Step Protocol for Shoot Regeneration and Elongation

In some cases, a two-step protocol can be more effective, particularly when using potent cytokinins for induction which may inhibit subsequent elongation. While the original study cited

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used TDZ for induction and Zeatin for elongation, a similar principle can be applied with **Dihydrozeatin**.

Step 1: Shoot Induction

- Culture explants on a medium with a moderate to high concentration of **Dihydrozeatin** (e.g., 1.0 - 5.0 µM) to induce bud and shoot formation.[4]

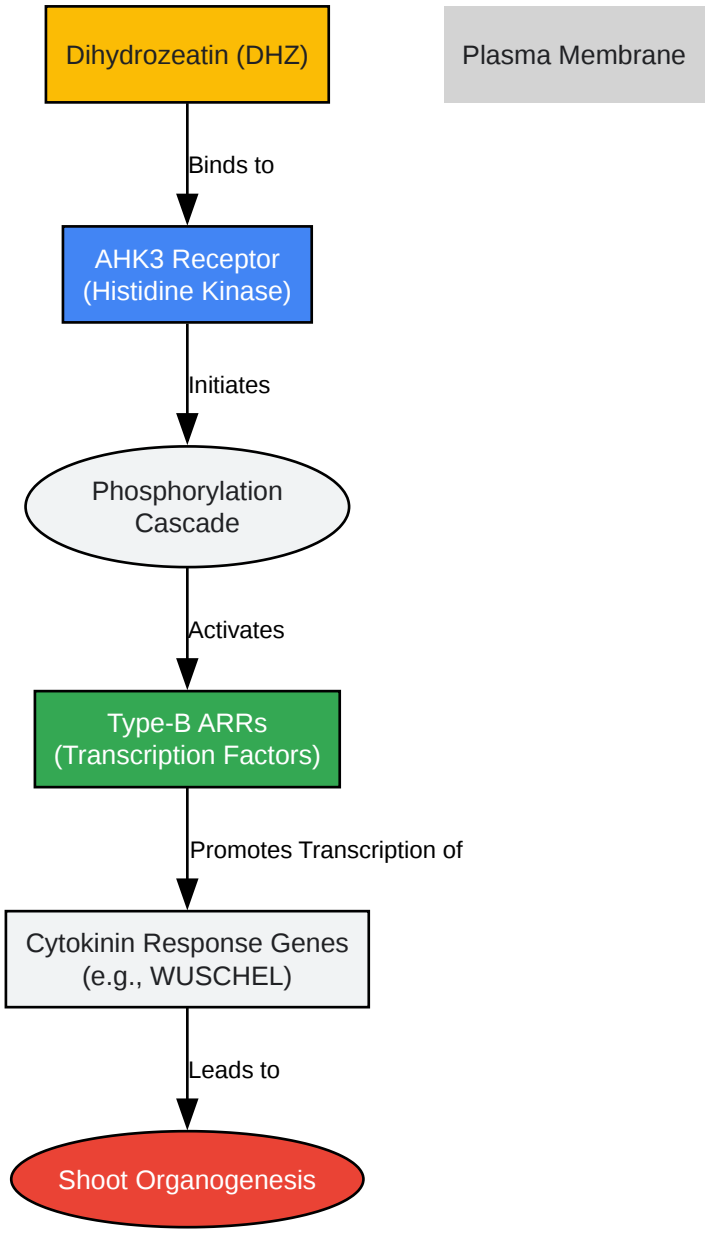
Step 2: Shoot Elongation

- Transfer the initiated shoot buds to a medium with a lower concentration of **Dihydrozeatin** or a different cytokinin known to promote elongation, such as Zeatin (e.g., 1-2 µM), to obtain usable shoots.[4]

Visualization of Key Processes

Dihydrozeatin Signaling Pathway in Shoot Regeneration

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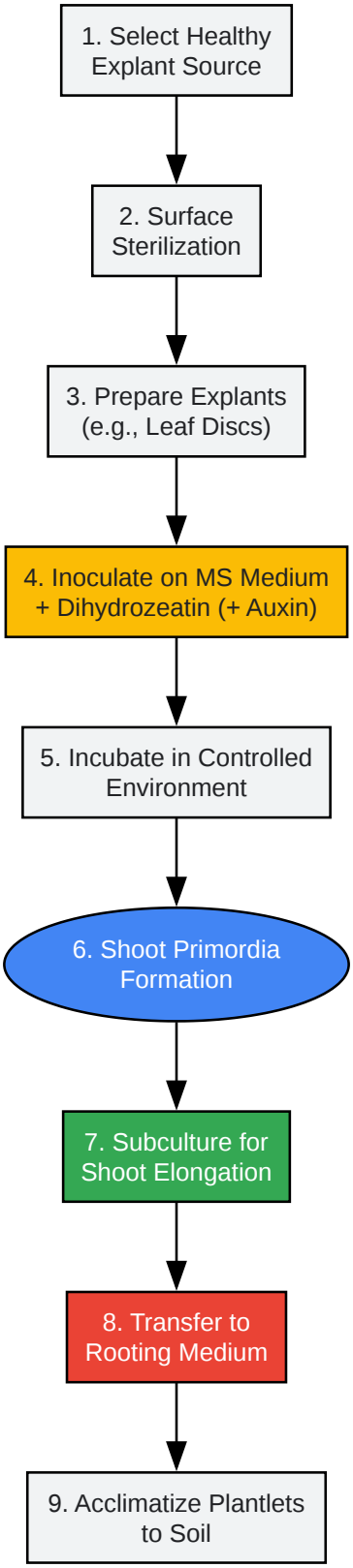


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Caption: **Dihydrozeatin** signaling pathway for shoot regeneration.

Experimental Workflow for **Dihydrozeatin**-Mediated Shoot Regeneration

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Caption: General workflow for shoot regeneration using **Dihydrozeatin**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Dihydrozeatin-Induced Shoot Regeneration]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15874353/docs#application-notes-and-protocols-for-dihydrozeatin-induced-shoot-regeneration]

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